5-bromo-4-fluoro-1H-indole structure elucidation

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Compound of Interest

Compound Name:	*5-bromo-4-fluoro-1H-indole*
CAS No.:	*344790-96-1*
Cat. No.:	*B1279847*

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An In-depth Technical Guide to the Structure Elucidation of **5-bromo-4-fluoro-1H-indole**

This guide provides a comprehensive, technically-grounded walkthrough for the definitive structure elucidation of **5-bromo-4-fluoro-1H-indole**. Designed for researchers, medicinal chemists, and analytical scientists, this document moves beyond a simple recitation of methods. It details the strategic rationale behind the analytical workflow, emphasizing a multi-technique, self-validating approach to ensure absolute structural confirmation. The methodologies described herein are rooted in fundamental principles and validated through practical application in the field of complex small molecule characterization.

Introduction and Strategic Overview

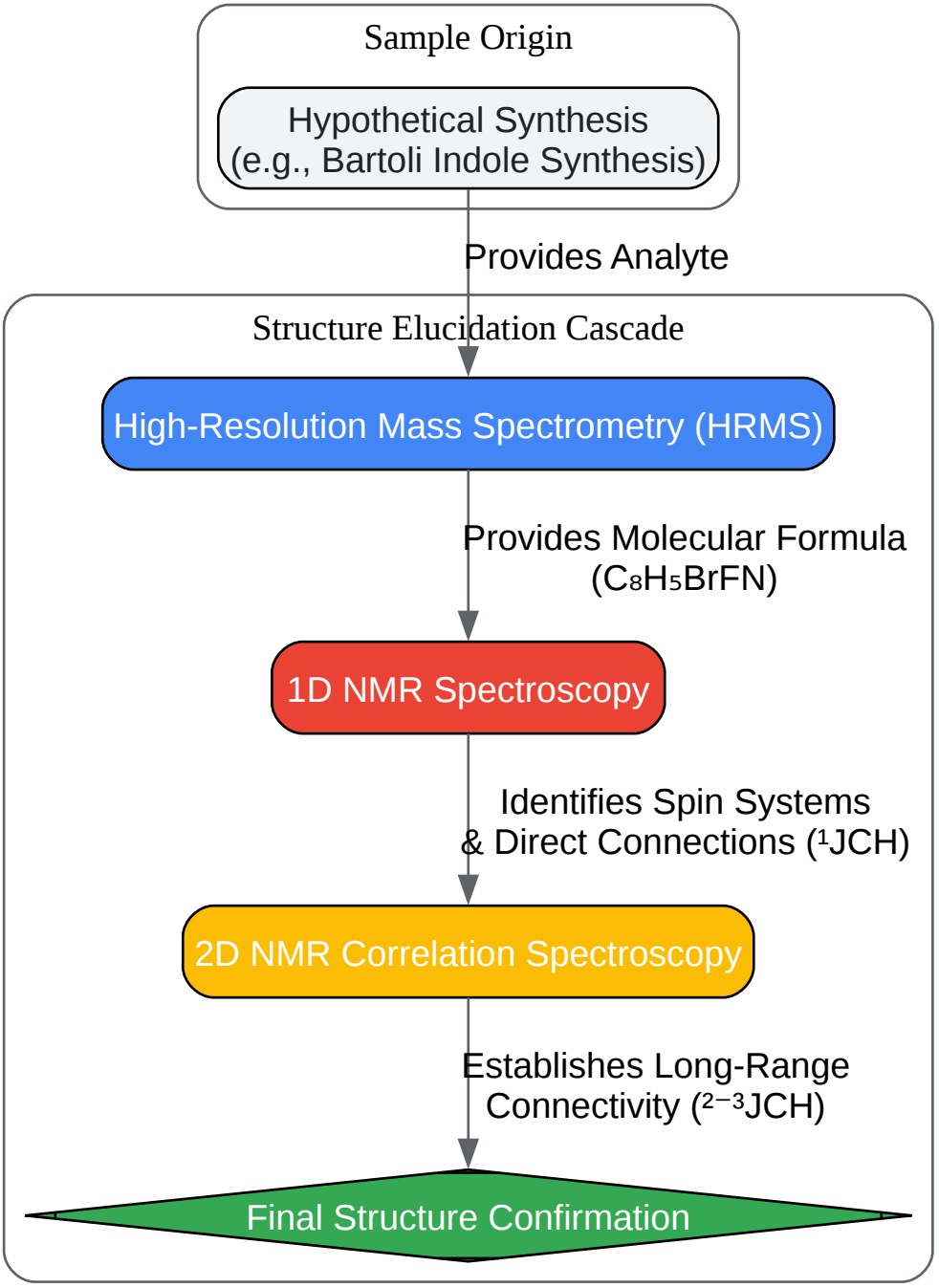
5-bromo-4-fluoro-1H-indole is a halogenated heterocyclic compound of significant interest in medicinal chemistry and materials science. Halogenated indoles serve as crucial scaffolds in the development of pharmaceuticals and functional organic materials, with the specific placement of halogen atoms profoundly influencing biological activity and electronic properties.[1][2] The presence of both bromine and fluorine atoms introduces unique spectroscopic handles and challenges, necessitating a rigorous and orthogonal analytical strategy for unambiguous structure determination.

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The core philosophy of this elucidation process is to build the molecular structure piece by piece, with each analytical technique providing a layer of evidence that is subsequently confirmed by another. We will first determine the elemental composition and molecular weight via high-resolution mass spectrometry (HRMS). Following this, a suite of advanced nuclear magnetic resonance (NMR) spectroscopy techniques, including ^{1}H, ^{13}C, ^{19}F, and two-dimensional (2D) correlation experiments, will be employed to assemble the atomic connectivity and finalize the regiochemistry.

The logical flow of this process is depicted below, ensuring that each step builds upon the validated information from the previous one.

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Caption: A logical workflow for the structure elucidation of **5-bromo-4-fluoro-1H-indole**.

Mass Spectrometry: Confirming the Elemental Composition

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The foundational step in any structure elucidation is the verification of the molecular formula. High-resolution mass spectrometry provides the necessary mass accuracy to distinguish between isobaric species and, critically in this case, to observe the characteristic isotopic signature of bromine.

Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: Prepare a 1 mg/mL solution of the analyte in methanol or acetonitrile.
- Instrumentation: Utilize an Orbitrap or Time-of-Flight (TOF) mass spectrometer.
- Ionization Mode: Employ Electrospray Ionization (ESI) in positive ion mode. The indole nitrogen can be protonated to form the $[M+H]^+$ ion.
- Mass Analysis: Acquire data in full scan mode over a mass range of m/z 100-500 with a resolution setting of >60,000.
- Data Analysis: Identify the molecular ion cluster and compare the measured m/z value of the monoisotopic peak with the theoretical value calculated for the proposed formula, C_8H_5BrFN. The mass error should be less than 5 ppm.

Data Interpretation and Validation

The key diagnostic feature is the isotopic pattern of bromine. Naturally occurring bromine consists of two major isotopes, ^{79}Br and ^{81}Br, in an approximate 1:1 ratio. This results in two prominent peaks in the mass spectrum for any bromine-containing fragment, separated by ~2 Da. This provides an immediate and definitive confirmation of the presence of a single bromine atom.

Ion Species	Theoretical Monoisotopic Mass (m/z)	Observed Mass (m/z)	Isotopic Abundance
$[C_8H_5{}^{79}BrFN]^+$	212.9589	Expected ~212.959	~100%
$[C_8H_5{}^{81}BrFN]^+$	214.9569	Expected ~214.957	~98%

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This table summarizes the expected high-resolution mass spectrometry data. The observation of this doublet, with each peak having a mass accuracy of <5 ppm, validates the elemental composition.

NMR Spectroscopy: Assembling the Molecular Framework

With the molecular formula confirmed, NMR spectroscopy is employed to delineate the precise arrangement of atoms. The combination of ^{1}H, ^{13}C, and ^{19}F NMR provides a comprehensive picture of the molecular environment.

^{1}H NMR Spectroscopy: Mapping the Proton Environment

The ^{1}H NMR spectrum reveals the number of distinct proton environments and their connectivity through spin-spin coupling.

- Sample Preparation: Dissolve ~5-10 mg of the sample in ~0.6 mL of deuterated chloroform ($CDCl_3$) or dimethyl sulfoxide (DMSO-d_6).
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- Acquisition: Record a standard one-dimensional ^{1}H spectrum with 16-32 scans.
- Referencing: Reference the spectrum to the residual solvent signal ($CDCl_3$: δ 7.26 ppm; DMSO-d_6: δ 2.50 ppm).

The structure of **5-bromo-4-fluoro-1H-indole** has five protons: one N-H proton and four protons on the indole core (H2, H3, H6, H7).

- N-H Proton (H1): A broad singlet, typically in the range of δ 8.0-8.5 ppm in $CDCl_3$, whose chemical shift is concentration-dependent.
- Pyrrole Ring Protons (H2, H3): These protons on the five-membered ring typically appear as multiplets around δ 6.5-7.5 ppm. H3 is often a triplet (or more accurately, a doublet of doublets with similar J-couplings), coupled to H2 and H1. H2 is coupled to H3 and H1. For unsubstituted indole in $CDCl_3$, H2 is at ~7.2 ppm and H3 is at ~6.5 ppm.[3][4]

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- Benzene Ring Protons (H6, H7): The substitution pattern leaves two adjacent protons on the benzene ring. H7 will be a doublet coupled to H6. H6 will be a doublet of doublets, coupled to H7 and the fluorine at C4. The electron-withdrawing effects of the halogens will shift these protons downfield compared to unsubstituted indole. We predict H7 to be around δ 7.3-7.5 ppm and H6 to be around δ 7.0-7.2 ppm.

^{19}F NMR Spectroscopy: A Unique Probe

^{19}F NMR is exceptionally informative due to its high sensitivity and wide chemical shift range, making it a powerful tool for confirming the fluorine environment.[5][6]

- Sample Preparation: Use the same sample prepared for ^{1}H NMR.
- Instrumentation: A multinuclear NMR probe is required.
- Acquisition: Record a proton-decoupled ^{19}F spectrum. A proton-coupled spectrum should also be acquired to observe J-couplings to protons.
- Referencing: Use an external standard, such as $CFCl_3$ (δ 0 ppm) or a common secondary standard like trifluoroacetic acid (δ -76.55 ppm).[7]
- Chemical Shift: The chemical shift for a fluorine atom on an aromatic ring is sensitive to the other substituents. For a fluoro-benzene derivative, the shift is around -113 ppm.[7] We predict a single resonance for the C4-F.
- Coupling: In the proton-coupled spectrum, this ^{19}F resonance will be split by nearby protons. The largest coupling will be the three-bond coupling to H3 (^{3}JFH) and H5 (which is substituted by Br, so no coupling). A smaller four-bond coupling to H6 (^{4}JFH) is also expected. This coupling pattern provides definitive proof of the fluorine's position at C4.

^{13}C NMR Spectroscopy: The Carbon Skeleton

The ^{13}C NMR spectrum identifies all unique carbon atoms and provides crucial information through carbon-fluorine coupling constants (JCF).

- Sample Preparation: Use the same sample, though a more concentrated solution (~20-30 mg) may be beneficial.

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- Instrumentation: Utilize a 100 MHz or higher spectrometer.
- Acquisition: Record a standard proton-decoupled ^{13}C spectrum (e.g., using a PENDANT or DEPTQ sequence to differentiate C, CH, CH_2, and CH_3).
- Referencing: Reference the spectrum to the solvent signal ($CDCl_3$: δ 77.16 ppm).

The spectrum will show 8 distinct carbon signals. The key diagnostic feature will be the large one-bond carbon-fluorine coupling (^1JCF) for C4 and smaller two- and three-bond couplings for C3, C5, and C3a.[8] The signal for C5 will be a doublet due to ^{13}C-^{19}F coupling and will also be attenuated due to the C-Br bond. The C4 signal will be a large doublet due to its direct attachment to fluorine.

Carbon Atom	Predicted Chemical Shift (δ, ppm)	Expected C-F Coupling	Rationale
C2	~125	Small ^4JCF	Typical indole C2 shift.[9]
C3	~103	$^2JCF \approx 20-25$ Hz	Upfield shift typical for indole C3.[9]
C3a	~128	$^2JCF \approx 10-15$ Hz	Bridgehead carbon.
C4	~155 (d)	$^1JCF \approx 240-260$ Hz	Directly attached to F, strong deshielding and large coupling.
C5	~100 (d)	$^3JCF \approx 3-5$ Hz	Attached to Br, upfield shift.
C6	~124 (d)	$^3JCF \approx 5-10$ Hz	Aromatic CH.
C7	~112	Small ^4JCF	Aromatic CH adjacent to pyrrole ring.
C7a	~135	Small ^4JCF	Bridgehead carbon adjacent to N.

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Note: Predicted chemical shifts are based on data for similar halogenated indoles and general substituent effects. The most critical data are the C-F coupling constants which are highly diagnostic.[9]

2D NMR Spectroscopy: Unambiguous Connectivity

Two-dimensional NMR experiments are essential to connect all the pieces of the puzzle, confirming the proton and carbon assignments and establishing the final, unambiguous structure.

Caption: Key 2D NMR correlations (COSY, HMBC) for confirming the structure.

- COSY (Correlation Spectroscopy): This experiment identifies protons that are coupled to each other (typically through 2-3 bonds). The key expected correlations are between H6 and H7 on the benzene ring, and between H2 and H3 on the pyrrole ring. This confirms the presence of these two distinct spin systems.
- HSQC (Heteronuclear Single Quantum Coherence): This experiment maps each proton directly to the carbon it is attached to. It allows for the unambiguous assignment of the CH carbons (C2, C3, C6, C7).
- HMBC (Heteronuclear Multiple Bond Correlation): This is arguably the most powerful experiment for piecing together the final structure. It shows correlations between protons and carbons that are 2-3 bonds away. Key expected correlations that lock in the regiochemistry include:
  - Correlation from H7 to C5 and C3a.
  - Correlation from H6 to C4 and C7a.
  - Correlation from H2 to C3a and C7a.
  - Correlation from H3 to C3a.

The observation of these specific long-range correlations allows for the unambiguous placement of the bromine at C5 and the fluorine at C4, completing the structure elucidation.

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Conclusion

The structure of **5-bromo-4-fluoro-1H-indole** is definitively elucidated through a systematic and orthogonal analytical workflow. High-resolution mass spectrometry confirms the elemental formula C_8H_5BrFN and the presence of a single bromine atom. A comprehensive analysis of 1D (^1H, ^{13}C, ^{19}F) and 2D (COSY, HSQC, HMBC) NMR spectra allows for the complete and unambiguous assignment of all atoms within the molecule. The specific chemical shifts, proton-proton couplings, and critically, the heteronuclear C-F and H-F couplings and HMBC correlations, all converge to a single, validated structure. This rigorous, multi-faceted approach ensures the highest level of scientific integrity and provides a robust blueprint for the characterization of other complex halogenated heterocyclic molecules.

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